

# Essential Safety and Handling Guide for N-(2-Aminoethyl)piperazine (AEP)

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## Compound of Interest

Compound Name: Aep-IN-2

Cat. No.: B12377860

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Disclaimer: The information provided herein is for guidance purposes for trained professionals in a laboratory setting. "**Aep-IN-2**" is understood to be a specific designation for N-(2-Aminoethyl)piperazine (AEP), and all safety protocols are based on the known hazards of AEP. Always consult the specific Safety Data Sheet (SDS) for the product you are using and adhere to your institution's safety protocols.

This guide furnishes crucial safety and logistical information for researchers, scientists, and drug development professionals handling N-(2-Aminoethyl)piperazine (AEP). It includes a detailed operational plan, personal protective equipment (PPE) requirements, and disposal procedures to ensure safe handling in a laboratory environment.

## Quantitative Data Summary

The following table summarizes key quantitative data for N-(2-Aminoethyl)piperazine, compiled from various safety data sheets.

Property	Value
CAS Number	140-31-8
Molecular Formula	C6H15N3
Molecular Weight	129.2 g/mol
Appearance	Colorless to light yellow liquid
Odor	Ammonia-like
Boiling Point	218 - 222 °C (424.4 - 431.6 °F)
Melting Point	-19 °C (-2.2 °F)
Flash Point	88 °C (190.4 °F) - Combustible Liquid
Density	0.985 g/cm <sup>3</sup> at 20 °C
Vapor Density	4.4 (Air = 1)
Solubility in Water	Soluble
pH	12 (100 g/L aqueous solution)
UN Number	UN 2815
Hazard Classes	8 (Corrosive), 6.1 (Toxic)
Packing Group	III
LD50 Oral (Rat)	2118.6 mg/kg
LD50 Dermal (Rabbit)	871.2 mg/kg[1]

## Hazard Identification and Personal Protective Equipment (PPE)

N-(2-Aminoethyl)piperazine is a combustible liquid that is harmful if swallowed and toxic in contact with skin.[2] It causes severe skin burns and eye damage and may cause an allergic skin reaction.[2] It is also harmful to aquatic life with long-lasting effects.[2] Therefore, stringent adherence to PPE protocols is mandatory.

#### Minimum Required PPE:

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene). breakthrough times and thickness should be appropriate for the planned duration of exposure.
- **Eye/Face Protection:** Chemical safety goggles are required. A face shield should be worn in situations with a higher risk of splashing.
- **Skin and Body Protection:** A lab coat is mandatory. For larger quantities or in case of potential for significant exposure, chemical-resistant overalls and boots should be worn.
- **Respiratory Protection:** Work in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

## Operational Plan: Step-by-Step Handling Procedures

This section provides a procedural workflow for the safe handling of N-(2-Aminoethyl)piperazine.

### 1. Pre-Handling Preparation:

- Ensure the work area is clean and uncluttered.
- Locate the nearest safety shower and eyewash station and confirm they are operational.
- Verify that the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and reagents.
- Don the required personal protective equipment as outlined above.

### 2. Handling the Chemical:

- Conduct all work with N-(2-Aminoethyl)piperazine inside a certified chemical fume hood.
- Ground all equipment to prevent static discharge, as the substance is a combustible liquid.
- Avoid direct contact with the liquid and inhalation of vapors.
- Use a properly calibrated pipette or a similar dispensing tool for transferring the liquid. Avoid pouring directly from the bottle when possible to minimize splashing.
- Keep the container tightly closed when not in use.

### 3. Post-Handling Procedures:

- Wipe down the work area in the fume hood with an appropriate cleaning agent.
- Properly label and store any unused N-(2-Aminoethyl)piperazine in a cool, dry, and well-ventilated area away from incompatible materials such as acids and strong oxidizing agents.
- Remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste container.
- Wash hands thoroughly with soap and water after handling is complete.

## Emergency Procedures

- In case of skin contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes.<sup>[2]</sup> Seek immediate medical attention.
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[2]</sup> Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting.<sup>[2]</sup> Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- In case of a spill: Evacuate the area.<sup>[3]</sup> Remove all sources of ignition.<sup>[2]</sup> Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).<sup>[4]</sup> Collect the absorbed material into a sealed container for disposal.

## Disposal Plan

All waste containing N-(2-Aminoethyl)piperazine must be treated as hazardous waste.

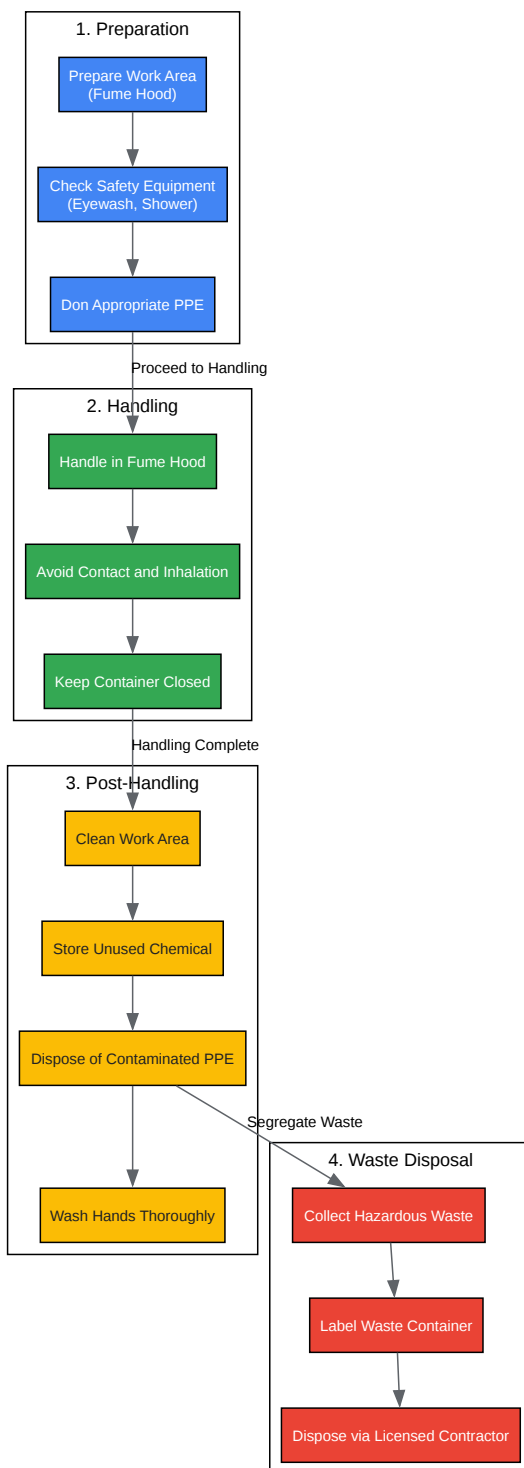
- **Waste Collection:** Collect all liquid waste containing N-(2-Aminoethyl)piperazine in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless compatibility is confirmed.
- **Contaminated Materials:** All disposable items that have come into contact with N-(2-Aminoethyl)piperazine, such as gloves, pipette tips, and absorbent pads, must be placed in a

designated hazardous waste container.

- Disposal Method: Dispose of all N-(2-Aminoethyl)piperazine waste through a licensed hazardous waste disposal company.<sup>[5]</sup> Follow all local, state, and federal regulations for hazardous waste disposal.<sup>[2]</sup> Do not dispose of it down the drain or in the regular trash.

## Workflow for Safe Handling of N-(2-Aminoethyl)piperazine

## Safe Handling Workflow for N-(2-Aminoethyl)piperazine (AEP)

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